

Triallyl isocyanurate chemical structure and properties

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Compound of Interest

Compound Name: Triallyl isocyanurate

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An In-depth Technical Guide to **Triallyl Isocyanurate** (TAIC)

Introduction

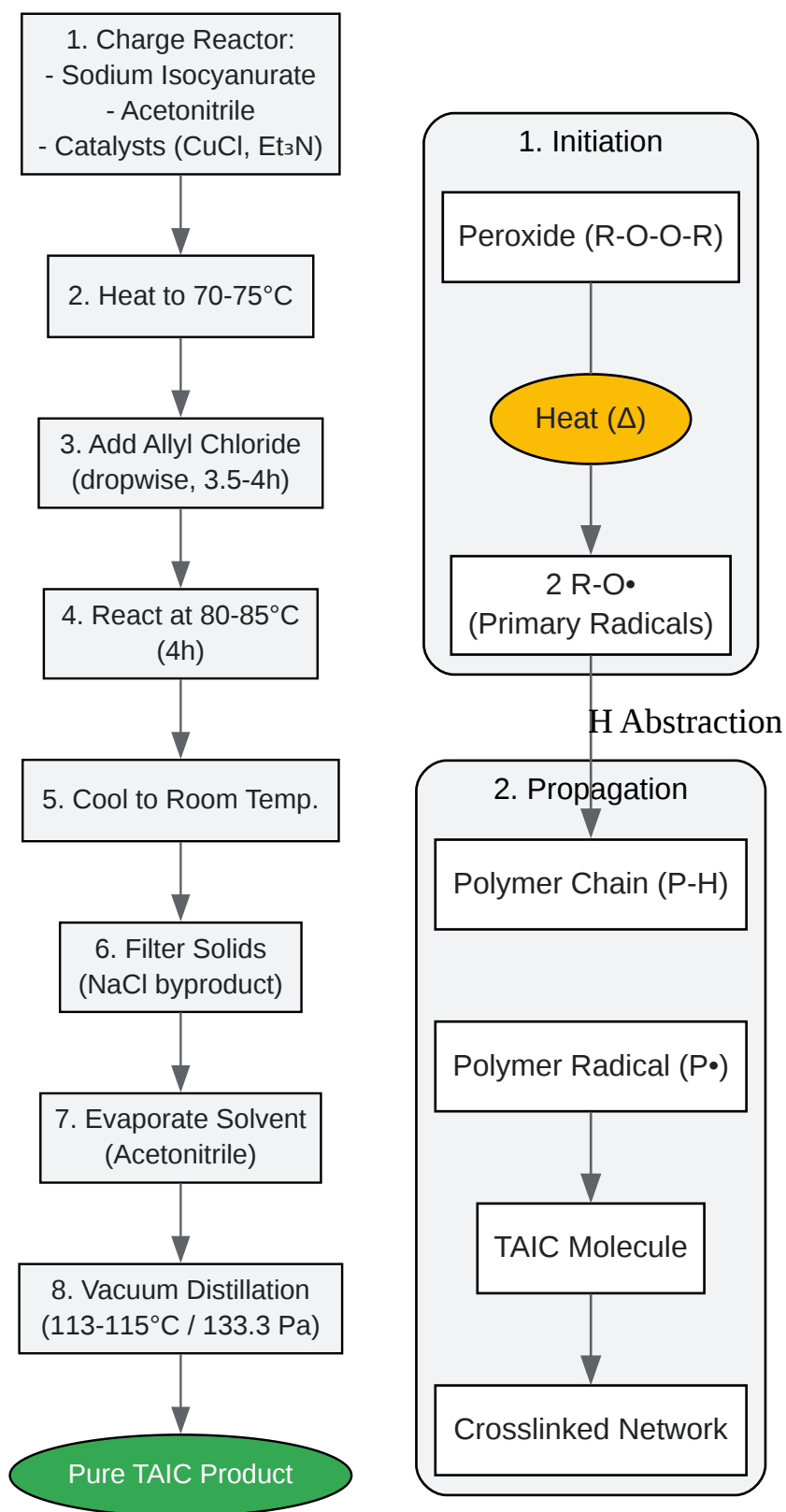
Triallyl isocyanurate (TAIC) is a trifunctional crosslinking agent widely utilized in the polymer industry. Its unique structure, featuring a thermally stable isocyanurate ring and three reactive allyl groups, allows it to significantly enhance the thermal, mechanical, and chemical resistance properties of various polymers.[1][2] TAIC is instrumental in the production of high-performance materials used in demanding applications, including wire and cable insulation, automotive parts, and advanced composites.[3][4] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and core applications for researchers and professionals in materials science and chemical engineering.

Chemical Structure and Identification

TAIC is structurally defined as a triazine derivative with three allyl groups attached to the nitrogen atoms of an isocyanurate ring.[1]

- IUPAC Name: 1,3,5-tris(prop-2-en-1-yl)-1,3,5-triazinane-2,4,6-trione[5]
- CAS Number: 1025-15-6[6]
- Molecular Formula: $C_{12}H_{15}N_3O_3$ [7]

- Synonyms: Isocyanuric acid triallyl ester, 1,3,5-Triallyl-s-triazine-2,4,6(1H,3H,5H)-trione, TAIC[5]



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